

# 2-Bromo-4'-hydroxyacetophenone molecular weight and formula

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## Compound of Interest

Compound Name: 2-Bromo-4'-hydroxyacetophenone

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An In-depth Technical Guide to **2-Bromo-4'-hydroxyacetophenone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-4'-hydroxyacetophenone**, a key chemical compound in scientific research and pharmaceutical development. This document outlines its chemical properties, experimental protocols for its synthesis, and its role in various biological pathways.

## Core Compound Data

**2-Bromo-4'-hydroxyacetophenone**, also known as 4-(Bromoacetyl)phenol or PTP Inhibitor I, is a significant intermediate in the synthesis of various fine chemicals and pharmaceuticals.<sup>[1]</sup> Its utility is underscored by its role as a covalent inhibitor of protein tyrosine phosphatases (PTPs).<sup>[1][2]</sup>

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub>	[1][2][3][4][5]
Molecular Weight	215.04 g/mol	[1][2][4][5]
CAS Number	2491-38-5	[1][2][3][5]
Appearance	Pale beige or white to off-white solid	[1][2][6]
Melting Point	123-126 °C	[1]
Boiling Point (Predicted)	338.7 ± 17.0 °C	[1]
Density (Predicted)	1.622 ± 0.06 g/cm <sup>3</sup>	[1]
Solubility	Slightly soluble in chloroform and methanol	[1]
pKa (Predicted)	7.69 ± 0.15	[6]
InChI Key	LJYOFQHKEWTQRH-UHFFFAOYSA-N	[4]
SMILES	<chem>C1=CC(=CC=C1C(=O)CBr)O</chem>	[4]

## Experimental Protocols

Detailed methodologies for the synthesis of **2-Bromo-4'-hydroxyacetophenone** are crucial for its application in research and development. Below are protocols derived from cited literature.

### Synthesis via Bromination of 4-hydroxyacetophenone

This common method involves the direct bromination of 4'-hydroxyacetophenone.

- Materials:
  - 4-hydroxyacetophenone
  - Bromine

- Ether
- Saturated sodium bicarbonate solution
- Magnesium sulfate
- Procedure:
  - Dissolve 4-hydroxyacetophenone (15 g, 110 mmol) in ether (200 mL) in a suitable reaction vessel.
  - Cool the solution to 0°C using an ice bath.
  - Slowly add bromine (17.6 g, 110 mmol) dropwise to the cooled solution over a period of 20 minutes, maintaining the temperature.
  - Stir the reaction mixture for 1 hour at 0°C.
  - Carefully pour the reaction mixture into a saturated sodium bicarbonate solution (500 mL) to quench the reaction.
  - Separate the organic layer and wash it with a saturated sodium bicarbonate solution.
  - Dry the organic layer over magnesium sulfate.
  - Concentrate the solution in vacuo to obtain the crude product.
  - Recrystallize the crude product from ether to yield pure **2-Bromo-4'-hydroxyacetophenone** (14.1 g).[\[7\]](#)

## Synthesis using Pyridinium Hydrobromide Perbromide

An alternative method utilizes a less hazardous brominating agent.

- Materials:
  - 4-hydroxyacetophenone
  - Pyridinium hydrobromide perbromide

- Tetrahydrofuran (THF)
- Procedure:
  - Combine 4-hydroxyacetophenone with pyridinium hydrobromide perbromide in tetrahydrofuran (THF).
  - Stir the reaction mixture at room temperature for 3 hours.
  - Upon completion of the reaction, the product, **2-Bromo-4'-hydroxyacetophenone**, can be isolated and purified, typically through recrystallization from methanol.[1][2]

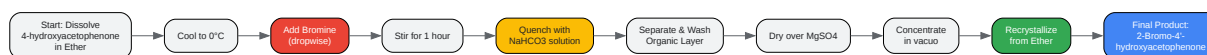
## Biological Significance and Applications

**2-Bromo-4'-hydroxyacetophenone** is extensively utilized in biochemical research as a covalent inhibitor of protein tyrosine phosphatases (PTPs).[1] It has demonstrated inhibitory activity against PTP1B with a  $K_i$  value of 42  $\mu\text{M}$ , making it a valuable tool for studying metabolic disorders like diabetes.[1][2][8] Its inhibition of SHP-1 also has implications for research in cancer, allergy, and inflammation.[1] The compound's ability to covalently bind to the catalytic domain of these enzymes makes it an essential reagent for investigating cellular signaling pathways.[1][2]

In industrial settings, it is used as a microbicide to inhibit bacterial growth in various applications, including papermaking chemicals, emulsion paints, adhesives, and polishes.[1]

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **2-Bromo-4'-hydroxyacetophenone** via the direct bromination method.



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Caption: Synthesis workflow for **2-Bromo-4'-hydroxyacetophenone**.

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